

Application Notes and Protocols for Z-ATAD-FMK

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Compound of Interest

Compound Name: Z-ATAD-FMK

Cat. No.: B1574926

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Introduction

Z-ATAD-FMK is a specific, cell-permeable, and irreversible inhibitor of caspase-12.[1] Caspases, a family of cysteine proteases, are critical mediators of apoptosis (programmed cell death).[2] Caspase-12 is localized to the endoplasmic reticulum (ER) and is activated in response to ER stress, such as the disruption of calcium homeostasis or the accumulation of unfolded proteins.[3] Its activation triggers a specific apoptotic pathway. **Z-ATAD-FMK**, a synthetic peptide with a fluoromethyl ketone (FMK) group, covalently binds to the active site of caspase-12, thereby inhibiting its activity and preventing downstream apoptotic events.[2] This makes **Z-ATAD-FMK** a valuable tool for studying ER stress-induced apoptosis and for the development of therapeutics targeting this pathway.

Product Information

Property	Value	Reference
Full Name	Z-Ala-Thr-Ala-Asp(OMe)-FMK	
Target	Caspase-12	[1]
Nature	Synthetic Peptide	[1]
Formulation	Lyophilized Powder	
Molecular Weight	540.54 g/mol	

Reconstitution and Storage

Proper reconstitution and storage of **Z-ATAD-FMK** are crucial for maintaining its stability and activity.

Reconstitution of Lyophilized Powder

It is recommended to reconstitute the lyophilized **Z-ATAD-FMK** in high-purity, anhydrous Dimethyl Sulfoxide (DMSO).

Protocol for Reconstituting a 1 mg Vial:

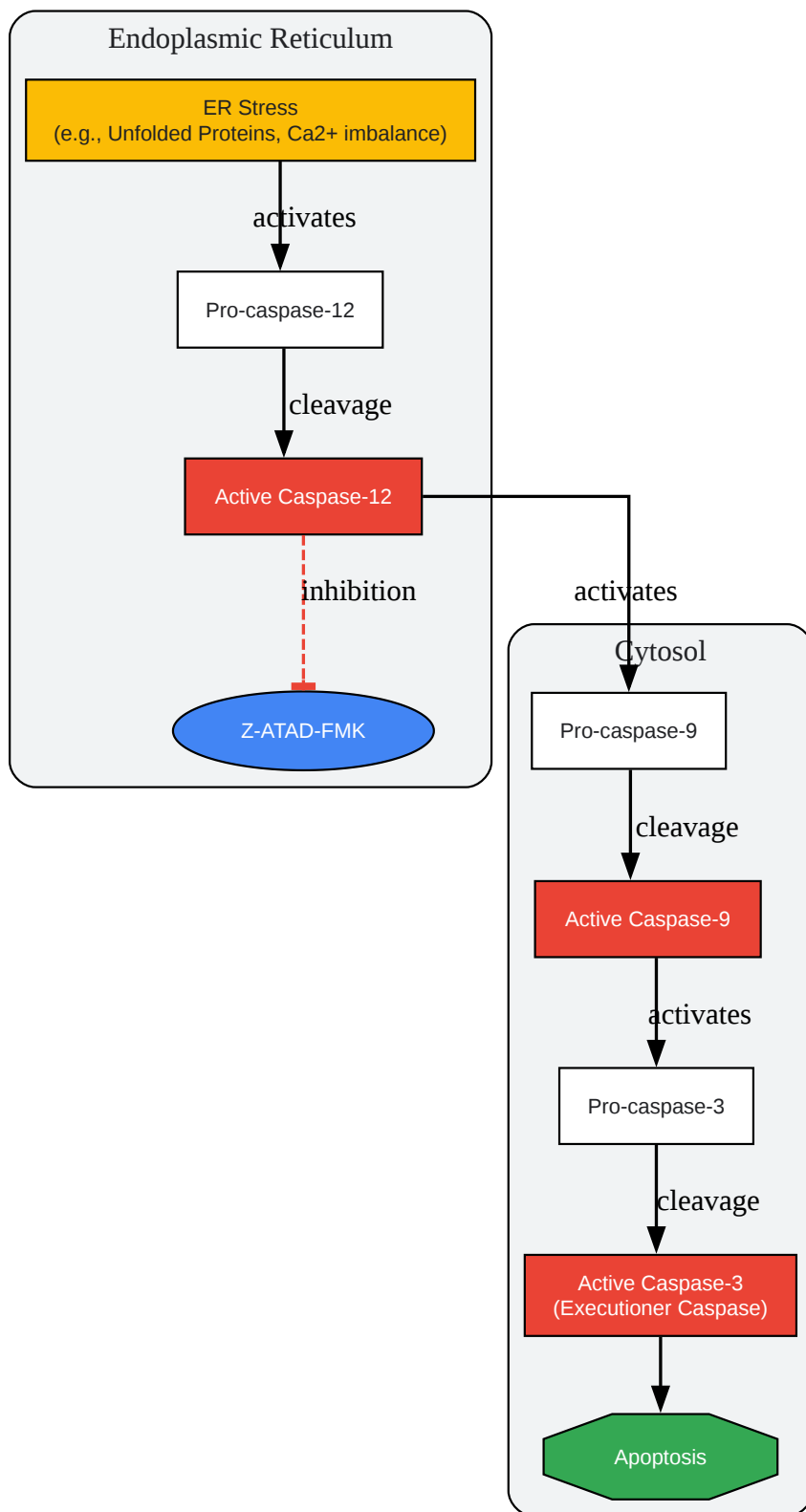
- Briefly centrifuge the vial to ensure the lyophilized powder is at the bottom.
- Add 92.6 μ L of anhydrous DMSO to the vial.
- Gently vortex or pipette up and down to completely dissolve the powder.
- This will yield a 20 mM stock solution.

Storage Conditions

Form	Storage Temperature	Stability	Recommendations
Lyophilized Powder	-20°C to -70°C	Up to 1 year	Store in a desiccated environment. Avoid repeated freeze-thaw cycles.
Reconstituted Stock Solution (in DMSO)	-20°C	Up to 6 months	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles.

Mechanism of Action: Caspase-12 Signaling Pathway

Z-ATAD-FMK inhibits the ER stress-induced apoptotic pathway by targeting caspase-12.



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Caspase-12 Signaling Pathway

Experimental Protocols

General Considerations

- **Cell Permeability:** **Z-ATAD-FMK** is cell-permeable, allowing for its use in live cell assays.
- **Irreversible Inhibition:** The FMK group forms a covalent bond with the caspase active site, leading to irreversible inhibition.[\[2\]](#)
- **Working Concentration:** The optimal working concentration of **Z-ATAD-FMK** can vary depending on the cell type, treatment duration, and the specific apoptosis-inducing agent. A general range of 50 nM to 100 μ M has been suggested. It is highly recommended to perform a dose-response experiment to determine the optimal concentration for your specific experimental setup.
- **Solvent Control:** As **Z-ATAD-FMK** is dissolved in DMSO, it is essential to include a vehicle control (cells treated with the same final concentration of DMSO) in your experiments. The final DMSO concentration should ideally be kept below 0.5% (v/v) to avoid solvent-induced cytotoxicity.

Protocol for a Cell-Based Apoptosis Inhibition Assay

This protocol provides a general workflow for using **Z-ATAD-FMK** to inhibit ER stress-induced apoptosis in a cell culture model.

Materials:

- **Z-ATAD-FMK** (reconstituted 20 mM stock solution in DMSO)
- Cell line of interest
- Complete cell culture medium
- ER stress-inducing agent (e.g., Tunicamycin, Thapsigargin)
- Phosphate-buffered saline (PBS)
- Apoptosis detection kit (e.g., Annexin V/Propidium Iodide, Caspase-3 activity assay)

Workflow Diagram:

Experimental Workflow

Procedure:

- Prepare **Z-ATAD-FMK** Working Solutions:
 - On the day of the experiment, thaw the 20 mM **Z-ATAD-FMK** stock solution.
 - Prepare an intermediate dilution (e.g., 1 mM or 2 mM) in a protein-containing buffer such as PBS with 1% BSA or complete cell culture medium.
 - From the intermediate dilution, prepare a series of final working concentrations (e.g., 1 μ M, 10 μ M, 50 μ M, 100 μ M) in complete cell culture medium.
- Seed and Culture Cells:
 - Seed your cells in appropriate culture vessels (e.g., 96-well plates, 6-well plates) at a density that will ensure they are in the logarithmic growth phase at the time of treatment.
 - Allow the cells to adhere and grow overnight under standard culture conditions.
- Pre-treat with **Z-ATAD-FMK**:
 - Remove the existing culture medium from the cells.
 - Add the medium containing the desired final concentrations of **Z-ATAD-FMK**.
 - Include a vehicle control (medium with the same final concentration of DMSO) and a negative control (medium only).
 - Incubate the cells for 1-2 hours to allow for inhibitor uptake.
- Induce ER Stress:
 - Prepare the ER stress-inducing agent at the desired concentration in complete cell culture medium.

- Add the ER stress-inducing agent directly to the wells already containing **Z-ATAD-FMK**.
- Include a positive control for apoptosis (cells treated with the ER stress inducer and the vehicle control).
- Incubate:
 - Return the cells to the incubator for a period determined by your experimental design (e.g., 12, 24, or 48 hours).
- Harvest Cells:
 - Harvest the cells according to the requirements of your chosen apoptosis assay. This may involve collecting both the supernatant (for detached cells) and adherent cells (after trypsinization).
- Analyze for Apoptosis:
 - Assess the level of apoptosis using your chosen method. For example:
 - Flow Cytometry: Stain with Annexin V and Propidium Iodide to differentiate between viable, early apoptotic, and late apoptotic/necrotic cells.
 - Western Blot: Analyze cell lysates for the cleavage of caspase-3 or PARP.
 - Fluorometric/Luminometric Assays: Measure the activity of executioner caspases (e.g., caspase-3/7).

Data Presentation

Summarize your quantitative data in a clear and structured table for easy comparison.

Example Table for Dose-Response Experiment:

Treatment	Z-ATAD-FMK Concentration (μM)	% Apoptotic Cells (Mean \pm SD)
Untreated Control	0	5.2 \pm 1.1
Vehicle Control + ER Stress Inducer	0	45.8 \pm 3.5
Z-ATAD-FMK + ER Stress Inducer	1	38.1 \pm 2.9
Z-ATAD-FMK + ER Stress Inducer	10	25.4 \pm 2.1
Z-ATAD-FMK + ER Stress Inducer	50	12.7 \pm 1.5
Z-ATAD-FMK + ER Stress Inducer	100	8.9 \pm 1.3

Conclusion

Z-ATAD-FMK is a potent and specific tool for investigating the role of caspase-12 in ER stress-induced apoptosis. Adherence to the proper reconstitution and storage protocols is essential for reliable and reproducible results. The provided experimental workflow offers a robust starting point for utilizing **Z-ATAD-FMK** in cell-based assays, with the understanding that optimization of the working concentration is a critical step for success in any specific experimental system.

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References

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- [3. In vitro evaluation of the anti-apoptotic drug Z-VAD-FMK on human ovarian granulosa cell lines for further use in ovarian tissue transplantation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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